

A Comprehensive Technical Guide to 4,5-Difluorophthalic Anhydride

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Compound of Interest

Compound Name: 4,5-Difluorophthalic anhydride

Cat. No.: B103473

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CAS Number: 18959-30-3

This technical guide provides an in-depth overview of **4,5-Difluorophthalic anhydride**, a key fluorinated building block for researchers, scientists, and professionals in drug development and materials science. It covers its chemical and physical properties, synthesis protocols, key applications, and safety information.

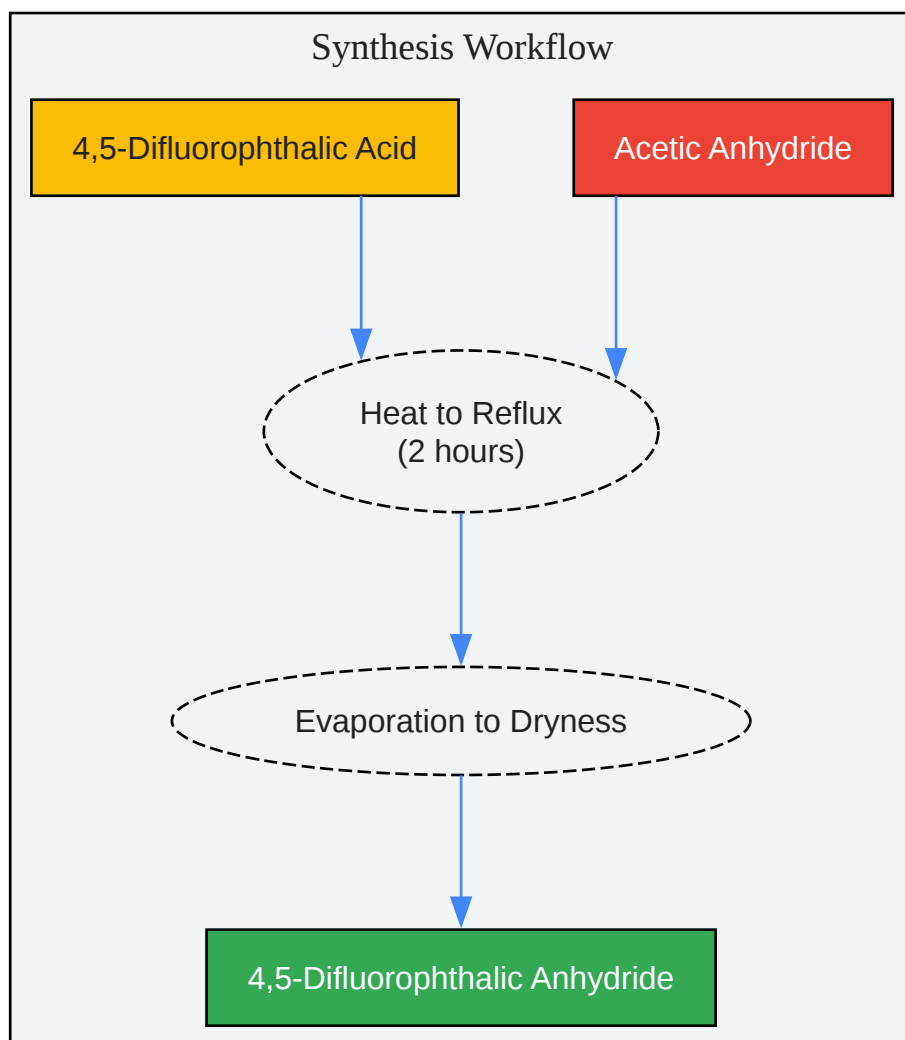
Physicochemical Properties

4,5-Difluorophthalic anhydride is a solid, bifunctional aromatic compound. Its properties are summarized in the table below.

Property	Value	Reference
CAS Number	18959-30-3	[1] [2] [3] [4] [5]
Molecular Formula	C ₈ H ₂ F ₂ O ₃	[2] [3] [5]
Molecular Weight	184.10 g/mol	[2] [3] [5]
Melting Point	92-98 °C	[2]
Density	0.975 g/cm ³	[2]
Appearance	Gray solid	[3] [6]
InChI Key	UATBWQQFLABWKR- UHFFFAOYSA-N	[2] [3] [5]
SMILES	<chem>Fc1cc2c(cc1F)C(=O)OC2=O</chem>	[2]

Synthesis of 4,5-Difluorophthalic Anhydride

The most common method for synthesizing **4,5-Difluorophthalic anhydride** is through the dehydration of its corresponding diacid, 4,5-Difluorophthalic acid. This intramolecular condensation is typically achieved by heating with a dehydrating agent.[\[7\]](#)



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*General synthesis workflow for **4,5-Difluorophthalic Anhydride**.*

This protocol is adapted from a documented synthetic procedure.[8]

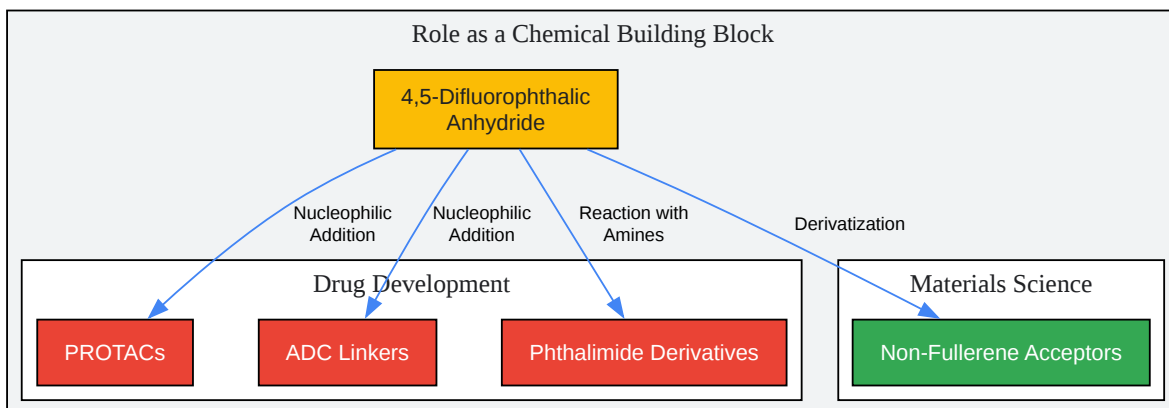
- Reaction Setup: Suspend 4,5-Difluorophthalic acid (1.0 eq) in acetic anhydride (approx. 3.2 mL per gram of diacid).
- Heating: Heat the suspension to reflux (approximately 140 °C) for 2 hours.
- Work-up: After the reaction is complete, cool the mixture to room temperature.
- Isolation: Evaporate the solvent under reduced pressure to yield the crude product.

- Purification: The crude **4,5-Difluorophthalic anhydride** can be further purified by recrystallization if necessary. A reported yield for this process is approximately 95%.[\[8\]](#)

Reactivity and Applications in Drug Development

4,5-Difluorophthalic anhydride serves as a versatile intermediate. The anhydride ring is susceptible to nucleophilic attack, making it a valuable precursor for a variety of derivatives.[\[3\]](#)
[\[9\]](#)

- Pharmaceutical Intermediates: It is a crucial building block in the synthesis of complex molecules. It reacts with various nucleophiles, such as amines, to form phthalimide and dicarboxylic acid derivatives.[\[3\]](#)[\[9\]](#)
- Targeted Therapeutics: The fluorinated phthalic core is of significant interest in medicinal chemistry. It is a key intermediate in the synthesis of advanced therapeutic modalities, including:
 - PROTACs (Proteolysis-Targeting Chimeras): Used in the development of these novel anticancer agents.[\[7\]](#)
 - ADCs (Antibody-Drug Conjugates): Employed in the creation of linkers for ADCs, which are designed for targeted drug delivery to cancer cells.[\[7\]](#)
- Materials Science: Due to its electronic properties, it is used as an electron acceptor unit in the synthesis of non-fullerene acceptor (A-D-A) organic small molecules for optoelectronic applications.[\[10\]](#)



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Applications of 4,5-Difluorophthalic Anhydride.

Spectroscopic Data

The structural identity of **4,5-Difluorophthalic anhydride** is confirmed by various spectroscopic techniques.

Spectroscopy	Data	Reference
^1H NMR (CDCl_3)	δ 7.73 (t)	[8]
Infrared (IR) (cm^{-1})	3025 (m), 1877 (m), 1794 (vs), 1505 (s), 1220 (vs), 910 (s), 780 (rs)	[8]

Safety and Handling

4,5-Difluorophthalic anhydride is a hazardous substance and should be handled with appropriate personal protective equipment (PPE) in a well-ventilated fume hood.

Hazard Type	GHS Statements	Reference
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H317: May cause an allergic skin reaction.H318: Causes serious eye damage.H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.H335: May cause respiratory irritation.	[2][5]
Precautionary Statements	P261: Avoid breathing dust.P264: Wash skin thoroughly after handling.P280: Wear protective gloves/eye protection/face protection.P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.P302 + P352: IF ON SKIN: Wash with plenty of water.P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]

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